

# HPLC-DAD method for quantification of "Malic acid 4-Me ester"

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Compound of Interest		
Compound Name:	Malic acid 4-Me ester	
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An HPLC-DAD method for the quantification of malic acid 4-methyl ester has been developed to ensure accurate and precise measurements in research and pharmaceutical applications. This application note provides a comprehensive protocol for the analysis of "Malic acid 4-Me ester," including chromatographic conditions, method validation, and data presentation.

#### Introduction

Malic acid 4-methyl ester is a derivative of malic acid, an organic dicarboxylic acid that plays a role in various biochemical pathways. The accurate quantification of this ester is crucial for process monitoring, quality control, and stability testing in drug development and other scientific research. The described High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method offers a robust and reliable approach for this purpose. The method leverages a reversed-phase C18 column for separation and UV detection at a low wavelength, suitable for compounds with carboxyl functional groups.

# **Experimental Protocols Instrumentation and Materials**

- Instrumentation:
  - HPLC system equipped with a quaternary pump, autosampler, column oven, and diode array detector (DAD).
  - Analytical balance



- o pH meter
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)
- Chemicals and Reagents:
  - Malic acid 4-Me ester reference standard
  - Acetonitrile (HPLC grade)
  - Methanol (HPLC grade)
  - Water (HPLC grade)
  - Phosphoric acid (analytical grade)

## **Chromatographic Conditions**

A reversed-phase HPLC method was established for the separation and quantification of **malic** acid **4-Me ester**.

Parameter	Condition
Column	C18, 5 μm, 4.6 x 250 mm
Mobile Phase	0.1% Phosphoric acid in Water : Acetonitrile (95:5, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30°C
Detection Wavelength	210 nm
Run Time	10 minutes

# **Preparation of Standard Solutions**



- Standard Stock Solution (1000 μg/mL): Accurately weigh 100 mg of **Malic acid 4-Me ester** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 μg/mL to 100 μg/mL.

### **Sample Preparation**

Accurately weigh the sample containing **Malic acid 4-Me ester** and dissolve it in a known volume of the mobile phase. The solution should be sonicated to ensure complete dissolution. Filter the sample solution through a  $0.45~\mu m$  syringe filter before injection into the HPLC system.

#### **Method Validation**

The developed method was validated according to standard guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

# **Quantitative Data**

The performance of the HPLC-DAD method for the quantification of **Malic acid 4-Me ester** is summarized in the following tables.

Table 1: Linearity and Range

Parameter	Result
Linearity Range	1 - 100 μg/mL
Regression Equation	y = 45872x + 1253
Correlation Coefficient (r²)	0.9995

Table 2: Precision



Concentration (μg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
10	1.8	2.5
50	1.2	1.9
90	0.8	1.5

Table 3: Accuracy (Recovery)

Spiked Concentration (μg/mL)	Measured Concentration (μg/mL)	Recovery (%)
20	19.8	99.0
50	50.7	101.4
80	79.1	98.9

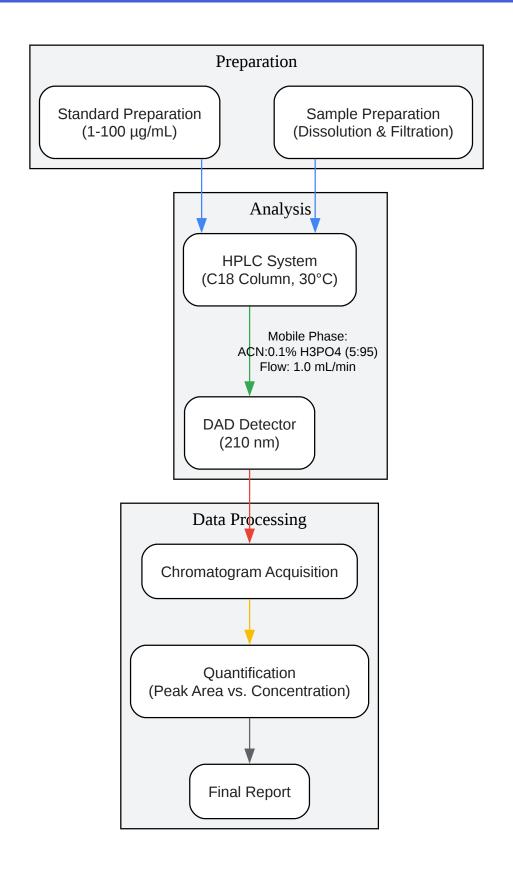
Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Result (µg/mL)
LOD	0.3
LOQ	1.0

# **Visualization of Experimental Workflow**

The overall workflow for the quantification of **Malic acid 4-Me ester** by HPLC-DAD is depicted in the following diagram.





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Caption: Workflow for HPLC-DAD Quantification.



### Conclusion

The developed HPLC-DAD method is simple, rapid, and reliable for the quantification of **Malic** acid 4-Me ester. The method demonstrates good linearity, precision, and accuracy, making it suitable for routine analysis in various research and quality control settings. The low detection and quantification limits allow for the determination of the analyte even at low concentrations.

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